

Technical Guide: Nomenclature and Structural Analysis of Pentachlorophenylthiourea

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2,3,4,5,6-Pentachlorophenyl)thiourea

Cat. No.: B14131423

[Get Quote](#)

Introduction: Chemical Identity and Significance[1][2]

Pentachlorophenylthiourea represents a specific class of polyhalogenated aryl thioureas. While less common in commodity catalogs than its precursor pentachloroaniline or the fungicide quintozone (pentachloronitrobenzene), it serves as a critical theoretical and synthetic model for understanding steric hindrance and electron-withdrawal effects in thiourea chemistry.

In drug development and agrochemistry, this structure is significant as a potential intermediate for fusing heterocycles (e.g., aminobenzothiazoles) or as a heavy-atom derivative for crystallographic phasing. This guide provides the definitive framework for its nomenclature, structural identification, and synthesis.

Structural Analysis & Numbering

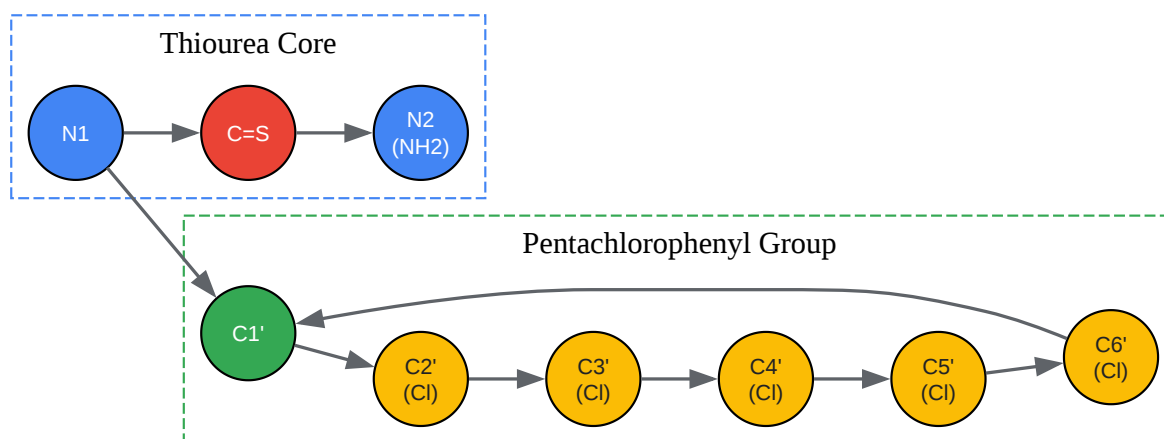
The molecule consists of a thiourea core (

) where one nitrogen atom is substituted with a pentachlorophenyl group (

).

Graphviz Structural Diagram

The following diagram illustrates the connectivity and the IUPAC numbering priority. The thiourea carbon is the principal functional group, but for nomenclature, the locants on the phenyl ring are dictated by the point of attachment.



[Click to download full resolution via product page](#)

Figure 1: Connectivity of 1-(pentachlorophenyl)thiourea. The thiourea nitrogen (N1) is attached to the C1' of the benzene ring. All ring positions (2'-6') are chlorinated.

IUPAC Naming Conventions[1][2]

The naming of this compound follows the hierarchy of functional groups defined in the IUPAC Blue Book (P-66.1). The thiourea moiety (

) takes precedence over the benzene ring and the halogen substituents.

Preferred IUPAC Name (PIN) derivation

- Principal Characteristic Group: Thiourea.[1][2]
- Parent Structure: Thiourea.[1][2][3][4]

- Substituent: The group is named pentachlorophenyl.
- Locants:
 - The nitrogen atoms of thiourea are numbered 1 and 3 (or and).
 - The substituent is placed on N1.
 - The phenyl ring is numbered 1 to 6, with the attachment point at 1. Since all other positions are substituted with Chlorine, the locants are 2,3,4,5,6.

PIN:1-(2,3,4,5,6-Pentachlorophenyl)thiourea

Alternative Accepted Names

- N-(Pentachlorophenyl)thiourea: Common in literature where the position of the second nitrogen is unambiguous (unsubstituted).
- (Pentachlorophenyl)thiocarbamide: "Thiocarbamide" is an older, retained synonym for thiourea.

Synonyms and Identifiers

The following table consolidates the valid synonyms used across chemical databases (CAS, PubChem, Beilstein).

Category	Identifier / Synonym
Preferred IUPAC Name	1-(2,3,4,5,6-Pentachlorophenyl)thiourea
Systematic Name	N-(2,3,4,5,6-Pentachlorophenyl)thiourea
CAS Index Name	Thiourea, N-(2,3,4,5,6-pentachlorophenyl)-
Common Synonyms	Pentachlorophenylthiourea; 1-Pentachlorophenyl-2-thiourea
Related Precursor	Pentachloroaniline (CAS: 527-20-8)
Formula	
Molecular Weight	~324.44 g/mol

Synthesis Protocol (Standardized)

While specific commercial sourcing for this derivative is rare, its synthesis follows a robust, self-validating protocol typical for aryl thioureas. This method utilizes Pentachloroaniline and Ammonium Thiocyanate, avoiding the use of highly toxic thiophosgene.

Mechanism

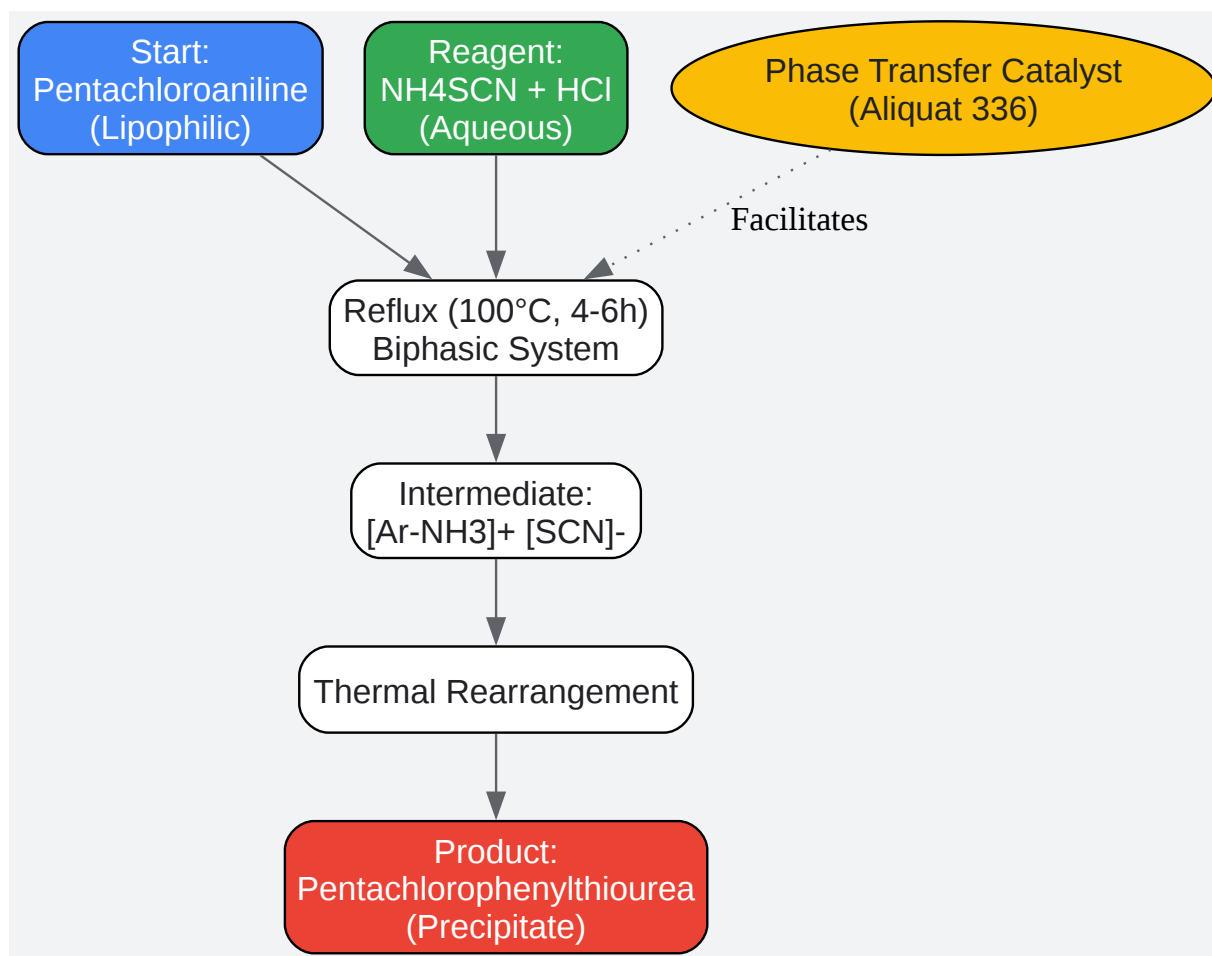
The reaction proceeds via the acid-catalyzed formation of the thiocyanate salt of the aniline, followed by thermal rearrangement into the thiourea.

Step-by-Step Methodology

- Reagent Preparation:
 - Dissolve 10 mmol of 2,3,4,5,6-pentachloroaniline in 20 mL of chlorobenzene or o-dichlorobenzene (solvent choice is critical due to low solubility of the perchlorinated amine).
 - Prepare a separate solution of 12 mmol Ammonium Thiocyanate () in 5 mL of water.
 - Catalyst: 1.5 mL of concentrated HCl.

- Reaction:
 - Combine the organic and aqueous phases in a round-bottom flask equipped with a reflux condenser.
 - Add 0.5 mL of Aliquat 336 (Phase Transfer Catalyst) to facilitate the reaction between the lipophilic amine and aqueous thiocyanate.
 - Reflux at 100°C for 4–6 hours. Monitoring via TLC (Mobile phase: Hexane/Ethyl Acetate 4:1) is required to observe the consumption of the aniline.
- Isolation & Purification:
 - Cool the mixture to room temperature. The product, pentachlorophenylthiourea, typically precipitates as a solid due to the hydrophobic nature of the pentachlorophenyl group.
 - Filter the solid and wash with cold water (to remove excess) followed by cold ethanol.
 - Recrystallization: Recrystallize from ethanol/DMF mixture to obtain analytical grade crystals.
- Validation (Quality Control):
 - Melting Point: Expect >200°C (decomposition).
 - IR Spectroscopy: Look for characteristic bands:
 - (stretch)
 - (stretch)

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Phase-transfer catalyzed synthesis workflow for converting pentachloroaniline to pentachlorophenylthiourea.

References

- IUPAC Nomenclature of Organic Chemistry (Blue Book). P-66.1: Amides, Imides, and Analogues. International Union of Pure and Applied Chemistry.
- PubChem Compound Summary: Pentachloroaniline. (Precursor data). National Center for Biotechnology Information. [\[Link\]](#)
- Castellino, A. J., & Rapoport, H. (1986). Synthesis of simple and substituted thioureas. The Journal of Organic Chemistry. (General methodology for aryl thioureas).

- Organic Syntheses. (1941). p-Thiocyanodimethylaniline (Analogous thiocyanation protocols). Org.[5] Synth. 1941, 21, 110. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Biological Applications of Thiourea Derivatives: Detailed Review | MDPI [[mdpi.com](https://www.mdpi.com)]
- 2. N-(2-Chlorophenyl)thiourea | C₇H₇ClN₂S | CID 737139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. THIOUREA | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Technical Guide: Nomenclature and Structural Analysis of Pentachlorophenylthiourea]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14131423/docs#technical-guide-nomenclature-and-structural-analysis-of-pentachlorophenylthiourea>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)